

Application Notes and Protocols: In Vitro GTPase Assay for CCG-203769

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Compound of Interest

Compound Name: CCG 203769

Cat. No.: B15607844

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Abstract

These application notes provide a detailed protocol for an in vitro GTPase assay to characterize the inhibitory activity of CCG-203769 on Regulator of G protein Signaling 4 (RGS4). CCG-203769 is a potent and selective inhibitor of RGS4, which functions as a GTPase-activating protein (GAP) for specific $G\alpha$ subunits of heterotrimeric G proteins.^{[1][2][3]} By accelerating the hydrolysis of GTP to GDP, RGS proteins terminate G protein signaling.^[2]^[4] This protocol describes a homogenous, bioluminescent assay to measure the GAP activity of RGS4 and its inhibition by CCG-203769. The provided methodology is designed to be adaptable for high-throughput screening and detailed kinetic analysis.

Introduction to CCG-203769 and RGS4

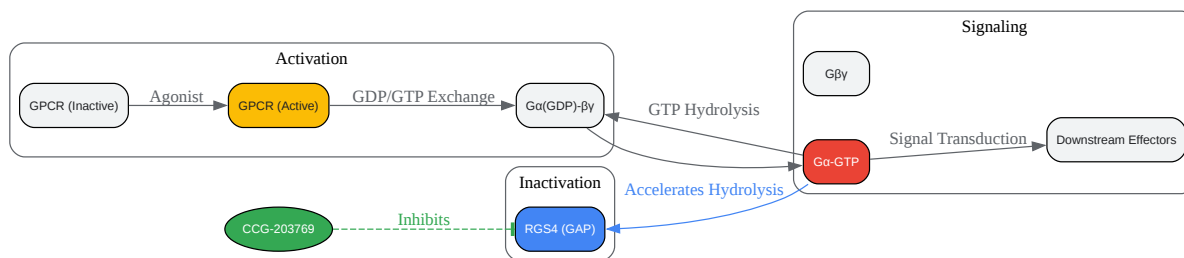
Regulator of G-protein Signaling (RGS) proteins are critical negative regulators of G protein-coupled receptor (GPCR) signaling pathways.^{[2][4]} They act as GTPase-activating proteins (GAPs) for $G\alpha$ subunits, accelerating the intrinsic rate of GTP hydrolysis and thus shortening the duration of the signaling event.^{[2][4]} RGS4 is a member of this family that has been implicated in various physiological processes, making it a potential therapeutic target for conditions such as Parkinson's disease.^{[3][5]}

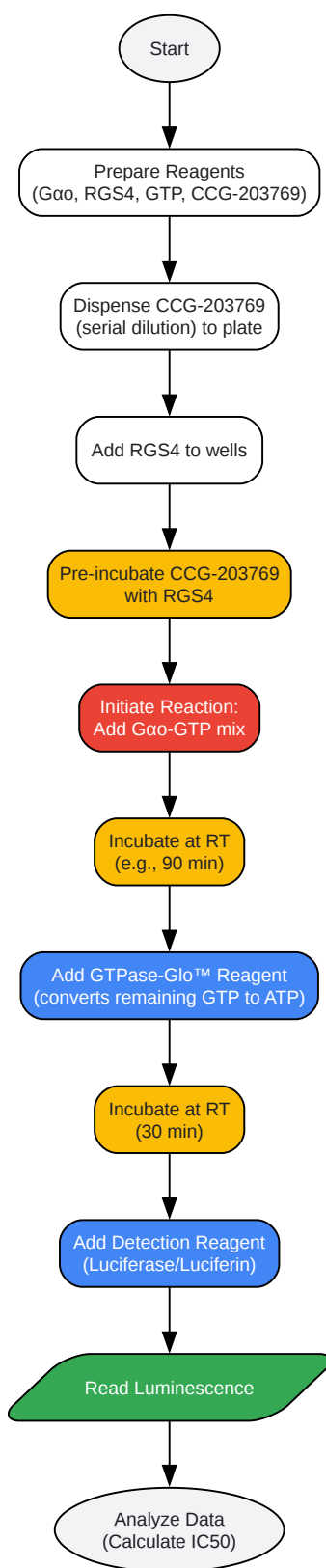
CCG-203769 is a selective small molecule inhibitor of RGS4.^{[1][2]} It has been shown to block the protein-protein interaction between RGS4 and the $G\alpha o$ subunit in vitro.^{[1][2]} The inhibitory

mechanism of CCG-203769 involves covalent modification of cysteine residues within an allosteric regulatory site on RGS4.[\[2\]](#) This protocol details an in vitro assay to quantify the inhibitory potency of CCG-203769 on RGS4-mediated GAP activity.

Signaling Pathway of RGS4 and Inhibition by CCG-203769

The following diagram illustrates the canonical G protein cycle and the point of intervention for RGS4 and its inhibitor, CCG-203769.





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